

Introduction: The Strategic Imperative for Non-Natural Amino Acids

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Compound of Interest

Compound Name: *5-(Benzyloxy)-4-methylpentanoic acid*

CAS No.: 362690-44-6

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In the landscape of modern drug discovery, peptides represent a compelling class of therapeutics due to their high specificity and potency. However, their clinical utility is often hampered by inherent liabilities, including susceptibility to proteolytic degradation and poor membrane permeability. Peptidomimetics—molecules designed to mimic the structure and function of natural peptides—offer a robust strategy to overcome these limitations.^{[1][2]} A key approach in peptidomimetic design is the incorporation of non-natural amino acids, which can enforce specific conformations, enhance stability, and introduce novel chemical functionalities.^{[3][4]}

This guide focuses on the strategic application of **5-(benzyloxy)-4-methylpentanoic acid**, a versatile building block for peptidomimetic design. The rationale for its use is twofold:

- **Conformational Constraint:** The methyl group at the 4-position introduces steric hindrance that can restrict the rotational freedom of the peptide backbone, guiding it towards a desired bioactive conformation.^[5] This pre-organization can lead to a significant improvement in binding affinity and selectivity for the target receptor or enzyme.^[6]

- **Functional Versatility:** The benzyloxy group serves as a stable protecting group for a primary alcohol. This masked hydroxyl functionality can be deprotected in a later synthetic step to allow for further modifications, such as glycosylation or conjugation to other molecules. Alternatively, the benzyl group itself can engage in beneficial aromatic interactions within a target's binding pocket.^[7]

This document provides a comprehensive overview of the synthesis of **5-(benzyloxy)-4-methylpentanoic acid**, its incorporation into peptide scaffolds using Solid-Phase Peptide Synthesis (SPPS), and protocols for the biophysical and biological evaluation of the resulting peptidomimetics.

Section 1: Synthesis and Characterization of 5-(Benzyloxy)-4-methylpentanoic Acid

While not widely documented, a plausible and efficient synthesis of **5-(benzyloxy)-4-methylpentanoic acid** can be adapted from established methodologies for structurally related compounds.^{[7][8]} The proposed pathway begins with the reduction of a suitable precursor to yield 5-hydroxy-4-methylpentanoic acid, followed by protection of the hydroxyl group as a benzyl ether.

Protocol 1: Two-Step Synthesis of 5-(Benzyloxy)-4-methylpentanoic Acid

Step 1: Synthesis of 5-hydroxy-4-methylpentanoic acid

This step can be adapted from procedures involving the hydrolysis of corresponding esters, which may be synthesized via methods like the Reformatsky reaction followed by reduction.^[8]

- **Starting Material:** Ethyl 5-hydroxy-4-methylpentanoate (1.0 eq).
- **Hydrolysis:** Dissolve the starting ester in a 1:1 mixture of ethanol and water.
- **Add sodium hydroxide** (2.0 eq) and heat the mixture to reflux for 4 hours, monitoring by TLC.
- **Work-up:** Cool the reaction to room temperature and remove the ethanol under reduced pressure.

- Acidify the aqueous residue to pH 2 with 1M HCl.
- Extract the product with ethyl acetate (3 x volumes).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and evaporate the solvent to yield 5-hydroxy-4-methylpentanoic acid.

Step 2: Benzyl Protection of 5-hydroxy-4-methylpentanoic acid

- Dissolution: Dissolve 5-hydroxy-4-methylpentanoic acid (1.0 eq) in anhydrous DMF.
- Base Addition: Cool the solution to 0 °C in an ice bath and add sodium hydride (NaH, 60% dispersion in mineral oil, 1.2 eq) portion-wise. Stir for 30 minutes.
- Alkylation: Add benzyl bromide (1.1 eq) dropwise. Allow the reaction to warm to room temperature and stir overnight.
- Quenching: Carefully quench the reaction by the slow addition of water at 0 °C.
- Extraction: Extract the aqueous phase with diethyl ether (3 x volumes).
- Purification: Wash the combined organic layers with water and brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield **5-(benzyloxy)-4-methylpentanoic acid**.

Characterization Data

The following table summarizes the expected analytical data for the final product. NMR and MS data are predicted based on chemical structure and comparison to the closely related compound (R)-5-Benzyloxy-4-methyl-pentan-2-one.[9]

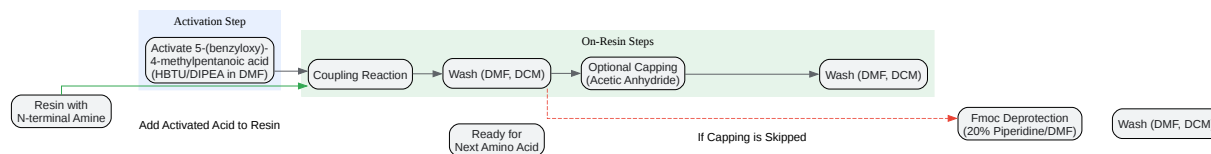
Technique	Expected Data
^1H NMR	Phenyl protons (7.2-7.4 ppm, 5H), Benzyl CH_2 (4.5 ppm, 2H), Methylene and methine protons of the pentanoic chain (1.5-2.6 ppm, 7H), Carboxylic acid proton (10-12 ppm, 1H)
^{13}C NMR	Aromatic carbons (127-138 ppm), Carbonyl carbon (~179 ppm), Benzyl CH_2 carbon (~73 ppm), Aliphatic carbons (20-40 ppm)
FT-IR (cm^{-1})	Broad O-H stretch (2500-3300), C=O stretch (~1710), C-O stretch (~1100), Aromatic C-H bends (690-770)
Mass Spec (ESI-)	Calculated for $\text{C}_{13}\text{H}_{18}\text{O}_3$ $[\text{M-H}]^-$: 221.12.

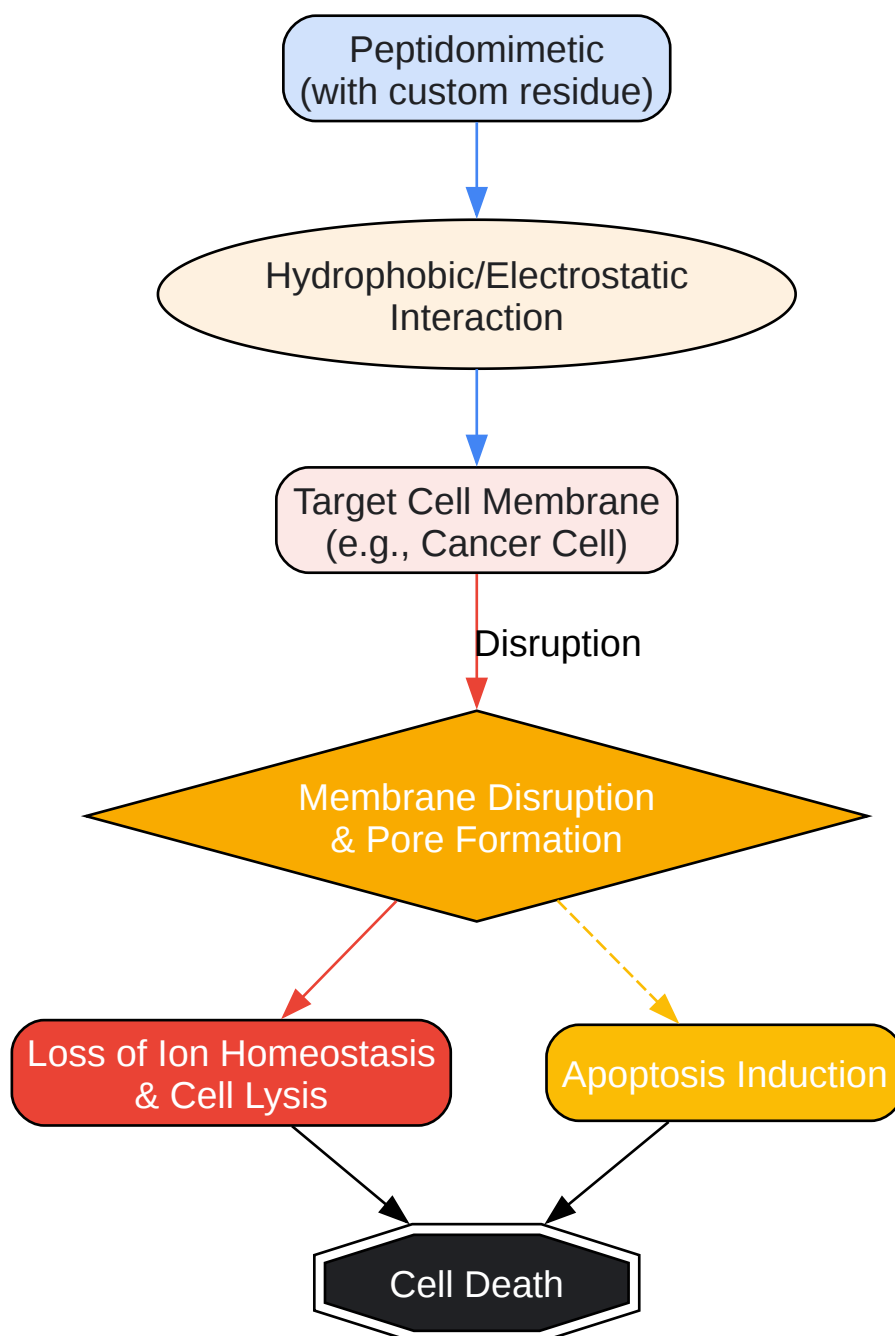
Section 2: Incorporation into Peptidomimetics via SPPS

The carboxylic acid functionality of **5-(benzyloxy)-4-methylpentanoic acid** allows for its straightforward incorporation into a growing peptide chain using standard Solid-Phase Peptide Synthesis (SPPS) protocols. The Fmoc/tBu strategy is recommended for its use of milder deprotection conditions.[\[10\]](#)[\[11\]](#)

Workflow for SPPS Incorporation

The following diagram illustrates the key steps in a single coupling cycle for incorporating the non-natural amino acid.





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Caption: Potential mechanism of action for a membrane-active peptidomimetic.

Protocol 3: Liposome Disruption Assay

This assay assesses the ability of the peptidomimetic to disrupt lipid bilayers, a common mechanism for antimicrobial and some anticancer peptides. [12][13]

- **Liposome Preparation:** Prepare large unilamellar vesicles (LUVs) encapsulating a fluorescent dye (e.g., carboxyfluorescein) at a self-quenching concentration.
- **Assay Setup:** Dilute the liposomes in a buffer in a 96-well plate.
- **Peptide Addition:** Add varying concentrations of the purified peptidomimetic to the wells.
- **Measurement:** Monitor the increase in fluorescence over time using a plate reader. Membrane disruption causes the dye to leak out, become diluted, and de-quench, resulting in a fluorescent signal.
- **Controls:** Use a buffer-only negative control and a detergent (e.g., Triton X-100) positive control for 100% leakage.
- **Data Analysis:** Plot the percentage of dye leakage against the peptidomimetic concentration to determine the EC₅₀.

Protocol 4: MTT Cell Viability Assay

This colorimetric assay measures the metabolic activity of cells and is a standard method to assess the cytotoxicity of a compound. [\[11\]](#)

- **Cell Seeding:** Plate target cells (e.g., a cancer cell line) in a 96-well plate and incubate for 24 hours to allow for attachment.
- **Compound Treatment:** Treat the cells with serial dilutions of the peptidomimetic and incubate for a specified period (e.g., 24, 48, or 72 hours).
- **MTT Addition:** Add MTT [3-(4, 5-dimethylthiazol-2-yl)-2, 5-diphenyltetrazolium bromide] solution to each well and incubate for 2-4 hours. Viable cells with active metabolism will reduce the yellow MTT to a purple formazan.
- **Solubilization:** Add a solubilizing agent (e.g., DMSO or acidic isopropanol) to dissolve the formazan crystals.
- **Absorbance Reading:** Read the absorbance at ~570 nm using a microplate reader.

- Data Analysis: Calculate the percentage of cell viability relative to untreated control cells and plot against compound concentration to determine the IC₅₀ value.

Conclusion

5-(Benzyloxy)-4-methylpentanoic acid represents a highly promising, albeit underutilized, building block for the rational design of sophisticated peptidomimetics. Its capacity to enforce conformational rigidity through its 4-methyl group, combined with the versatility of the benzyloxy moiety for protection or interaction, provides a powerful tool for medicinal chemists. The protocols detailed herein offer a comprehensive framework for its synthesis, incorporation into peptide scaffolds, and subsequent functional evaluation. By leveraging such custom-designed residues, researchers can systematically address the challenges of peptide stability and bioavailability, accelerating the development of next-generation peptide-based therapeutics.

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